

3-Methylisoxazole-5-carbonyl Chloride: A Key Intermediate for Novel Agrochemicals

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Compound of Interest

Compound Name: 3-Methylisoxazole-5-carbonyl chloride

Cat. No.: B1316498

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[City, State] – [Date] – **3-Methylisoxazole-5-carbonyl chloride** is a versatile chemical intermediate playing a crucial role in the development of new agrochemicals. This reactive compound serves as a key building block for the synthesis of a variety of isoxazole-containing herbicides and fungicides, a class of compounds known for their potent biological activity and diverse modes of action. This application note provides a detailed overview of its utility, supported by experimental protocols and efficacy data for derived agrochemicals.

Introduction

The isoxazole moiety is a prominent scaffold in modern agrochemical discovery, contributing to the efficacy of numerous commercial products. The specific substitution pattern of the isoxazole ring significantly influences the biological activity and target spectrum of the final product. **3-Methylisoxazole-5-carbonyl chloride** offers a unique structural motif for the synthesis of N-substituted 3-methylisoxazole-5-carboxamides and other derivatives, which have shown significant promise as potent inhibitors of succinate dehydrogenase (SDH) in fungi, and as inhibitors of cellulose biosynthesis in plants.

Applications in Agrochemical Synthesis

3-Methylisoxazole-5-carbonyl chloride is a valuable precursor for the synthesis of a range of agrochemical active ingredients, primarily through the formation of amide bonds with various

amine-containing molecules.

Fungicides

A significant application of this intermediate is in the synthesis of isoxazole carboxamide fungicides. These compounds are known to target the succinate dehydrogenase enzyme (Complex II) in the mitochondrial respiratory chain of fungi, a critical component for cellular energy production. Inhibition of this enzyme leads to the disruption of fungal growth and development.

Herbicides

In the realm of weed control, derivatives of 3-methylisoxazole have been investigated for their herbicidal properties. One notable example is the herbicide Isoxaben, which, although not a direct carboxamide derivative, highlights the importance of the isoxazole scaffold in developing compounds that interfere with essential plant processes like cellulose biosynthesis.

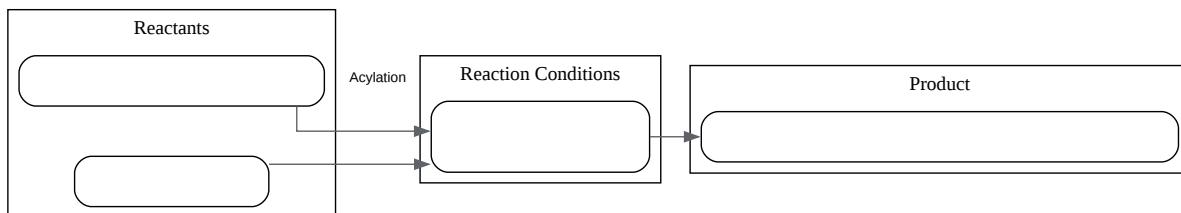
Featured Agrochemical: A Novel Isoxazole Carboxamide Fungicide

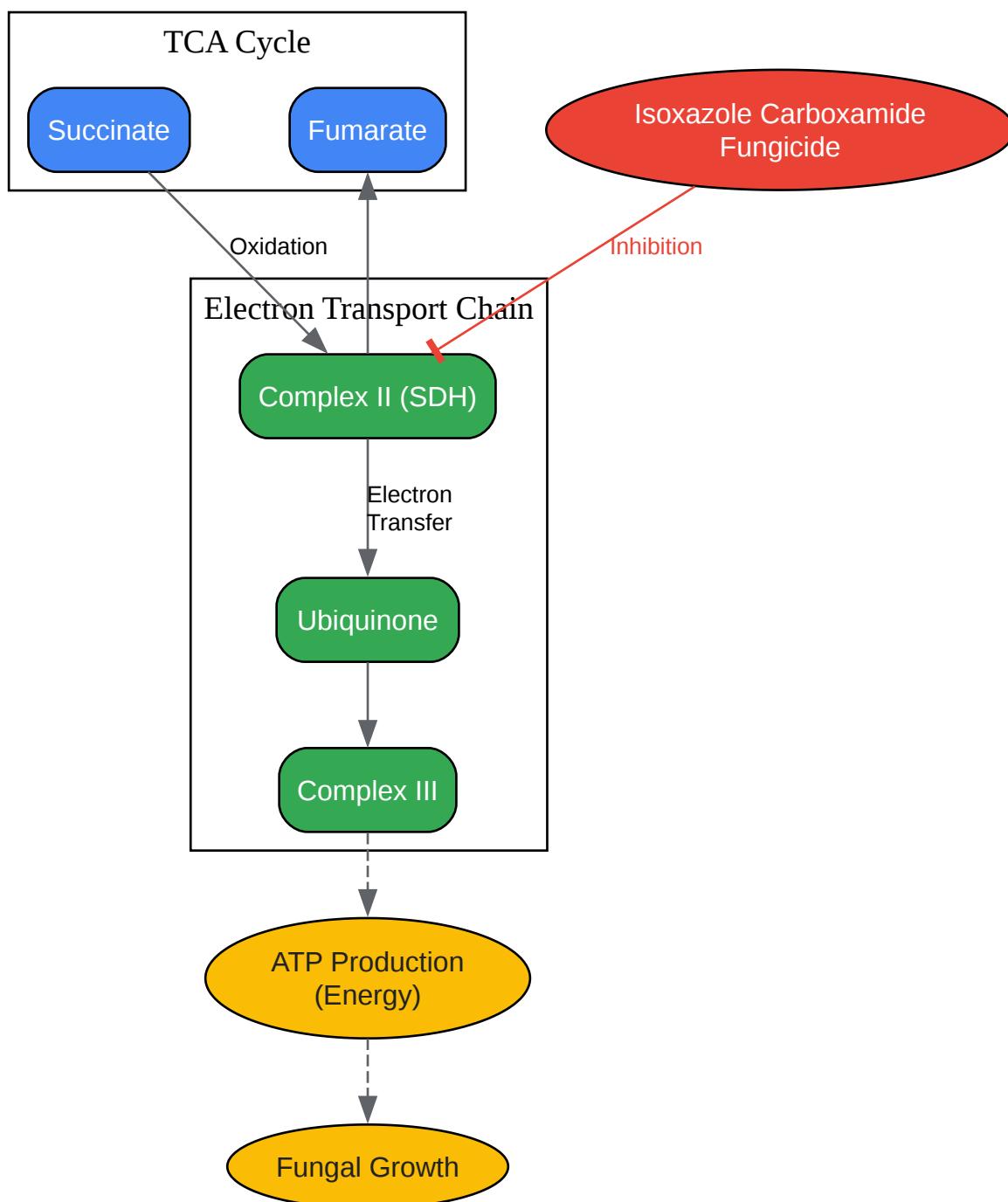
For the purpose of these application notes, we will focus on a representative novel fungicide synthesized from **3-methylisoxazole-5-carbonyl chloride**: N-(2-ethyl-6-methylphenyl)-3-methylisoxazole-5-carboxamide.

Synthesis Protocol

The synthesis of N-(2-ethyl-6-methylphenyl)-3-methylisoxazole-5-carboxamide is a straightforward process involving the acylation of 2-ethyl-6-methylaniline with **3-methylisoxazole-5-carbonyl chloride**.

Diagram of the Synthesis Workflow:



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